

# Optimizing reaction temperature for Hexachloroethane chlorination

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Hexachloroethane

Cat. No.: B051795

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## Technical Support Center: Optimizing Chlorination Reactions

This technical support guide provides researchers, scientists, and drug development professionals with detailed information for optimizing the synthesis of **hexachloroethane** through the chlorination of tetrachloroethylene. It includes troubleshooting advice, frequently asked questions, and detailed experimental protocols.

## Frequently Asked Questions (FAQs)

Q1: What is the primary industrial method for producing **hexachloroethane**? A1: The most common commercial method for producing **hexachloroethane** is the direct chlorination of tetrachloroethylene (perchloroethylene).[1][2] This reaction is typically catalyzed by ferric chloride at elevated temperatures.[1][2]

Q2: Why is reaction temperature a critical parameter in this synthesis? A2: Optimizing the reaction temperature is crucial for maximizing yield and minimizing byproducts. The temperature must be high enough to ensure a practical reaction rate but low enough to prevent the thermal decomposition of the **hexachloroethane** product, which can occur at temperatures above 185°C.[3]

Q3: Can **hexachloroethane** be chlorinated further? A3: **Hexachloroethane** (C<sub>2</sub>Cl<sub>6</sub>) is a perchlorinated compound, meaning all hydrogen atoms on the ethane backbone have been

replaced by chlorine atoms. Further chlorination is not a typical reaction as it would require the cleavage of the carbon-carbon bond, a process that requires significantly more energy and different conditions than standard chlorination.

Q4: What are the common catalysts used for the chlorination of tetrachloroethylene? A4: A small amount of iron(III) chloride (ferric chloride) is the most frequently cited catalyst for this reaction, typically at a concentration of 0.1%.<sup>[2]</sup><sup>[4]</sup>

Q5: What are the main byproducts to watch for? A5: The primary impurity is often unreacted tetrachloroethylene. If the temperature is too high, thermal decomposition can yield byproducts such as carbon tetrachloride and additional tetrachloroethylene.<sup>[3]</sup><sup>[4]</sup>

## Troubleshooting Guide

Issue: Low Yield of **Hexachloroethane**

- Possible Cause 1: Suboptimal Reaction Temperature.
  - Solution: The reaction is typically conducted between 100-140°C.<sup>[1]</sup><sup>[2]</sup> Ensure your temperature controller is calibrated and operating within this range. Temperatures below this range will result in a slow reaction rate, while temperatures that are too high can lead to product decomposition.<sup>[3]</sup>
- Possible Cause 2: Inactive Catalyst.
  - Solution: Use fresh, anhydrous ferric chloride. The catalyst can be deactivated by moisture.
- Possible Cause 3: Insufficient Chlorination.
  - Solution: Ensure a steady and sufficient flow of chlorine gas into the reaction mixture. Monitor the off-gas to ensure chlorine is not simply passing through unreacted.

Issue: Final Product is Contaminated with Tetrachloroethylene

- Possible Cause: Incomplete Reaction.

- Solution: Increase the reaction time to allow for complete conversion of the starting material. Alternatively, a modest increase in temperature within the optimal 100-140°C range can improve the reaction rate.[\[1\]](#)[\[2\]](#)

Issue: Formation of Unexpected Byproducts like Carbon Tetrachloride

- Possible Cause: Excessive Reaction Temperature.
  - Solution: This indicates that the **hexachloroethane** product is undergoing thermal decomposition.[\[3\]](#) Immediately reduce the reaction temperature. Ensure the reactor is heated evenly to prevent localized hotspots.

## Data Presentation

Table 1: Optimized Reaction Parameters for **Hexachloroethane** Synthesis

Parameter	Recommended Value/Range	Notes
Primary Reactant	Tetrachloroethylene (C <sub>2</sub> Cl <sub>4</sub> )	High purity grade recommended.
Chlorinating Agent	Chlorine Gas (Cl <sub>2</sub> )	Should be dry to prevent catalyst deactivation.
Catalyst	Ferric Chloride (FeCl <sub>3</sub> )	Typically used at ~0.1% concentration. <a href="#">[4]</a>
Temperature	100 - 140 °C	Most common range for commercial production. <a href="#">[1]</a> <a href="#">[2]</a>

| Pressure | Atmospheric | The reaction is typically run at atmospheric pressure. |

Table 2: Physical Properties of Key Compounds

Compound	Chemical Formula	Molar Mass (g/mol )	Boiling Point (°C)	Melting Point (°C)
Hexachloroethane	C <sub>2</sub> Cl <sub>6</sub>	236.72	185 (sublimes)	183 - 185
Tetrachloroethylene	C <sub>2</sub> Cl <sub>4</sub>	165.83	121	-22

| Ferric Chloride | FeCl<sub>3</sub> | 162.20 | 316 | 307.6 |

Data sourced from multiple references.[\[2\]](#)[\[5\]](#)

## Experimental Protocols

### Protocol 1: Laboratory Scale Synthesis of Hexachloroethane

This protocol describes a general procedure for the synthesis of **hexachloroethane** from tetrachloroethylene.

Materials & Equipment:

- Three-neck round-bottom flask
- Reflux condenser
- Gas inlet tube
- Mechanical stirrer
- Heating mantle with temperature controller
- Tetrachloroethylene (reagent grade)
- Anhydrous ferric chloride
- Chlorine gas source with flowmeter

- Scrubber system for off-gas (e.g., sodium hydroxide solution)

#### Procedure:

- Setup: Assemble the reaction apparatus in a fume hood. Ensure all glassware is dry. The off-gas from the condenser should be directed to a scrubber.
- Charging Reactor: Charge the flask with tetrachloroethylene and 0.1% (by weight) of anhydrous ferric chloride.<sup>[4]</sup>
- Heating: Begin stirring and heat the mixture to the target temperature (e.g., 120°C).
- Chlorination: Once the target temperature is stable, begin bubbling dry chlorine gas through the solution at a slow, controlled rate.
- Monitoring: Monitor the reaction's progress by taking small aliquots periodically and analyzing them via Gas Chromatography (GC) to observe the disappearance of the tetrachloroethylene peak and the appearance of the **hexachloroethane** peak.
- Completion & Isolation: Once the reaction is complete (indicated by GC analysis), stop the chlorine flow and turn off the heat. Allow the mixture to cool to room temperature. The solid **hexachloroethane** product can be isolated by filtration or purified by recrystallization from a suitable solvent like ethanol.

## Protocol 2: Reaction Monitoring by Gas Chromatography (GC)

This protocol outlines a method for analyzing reaction samples.

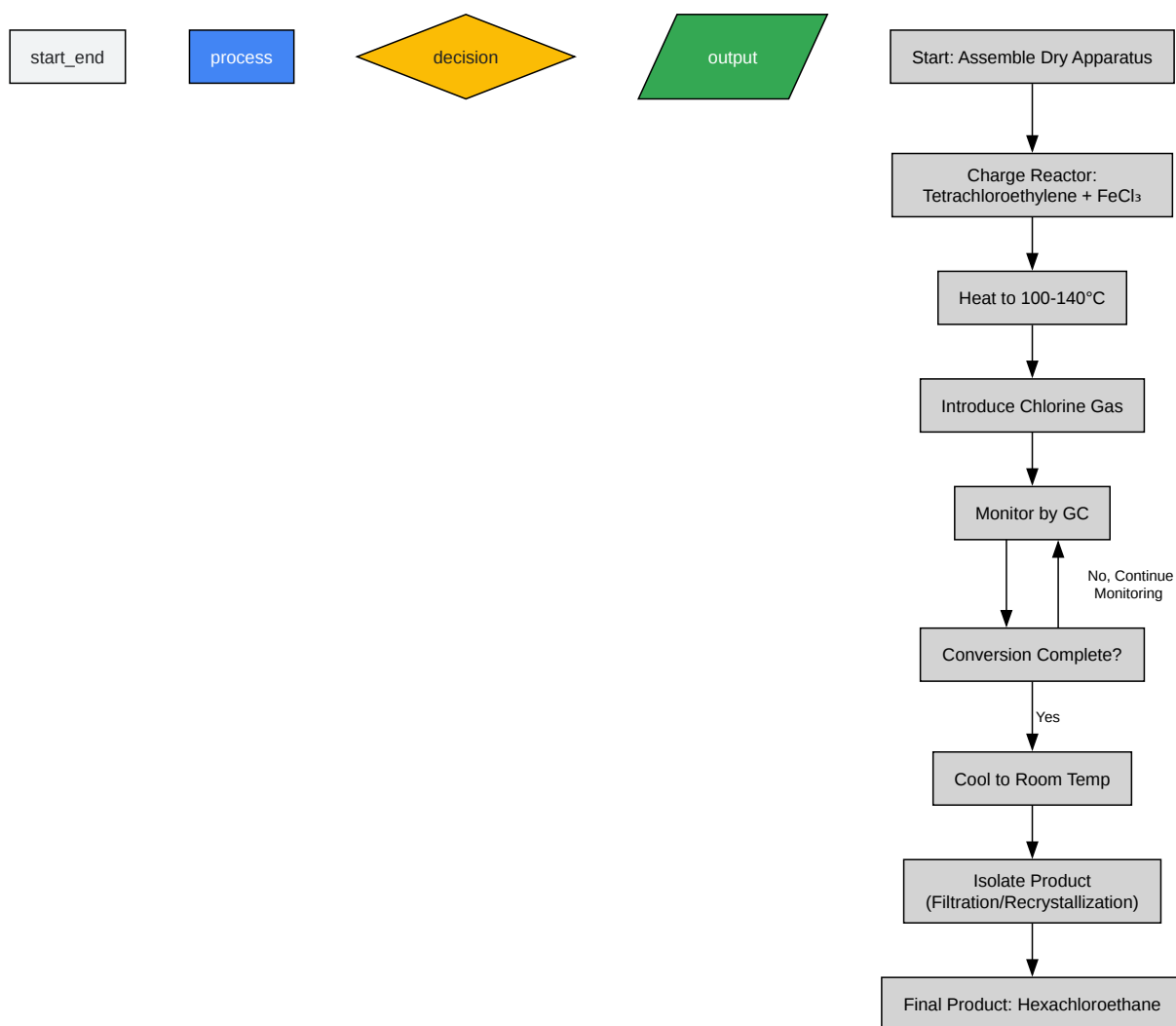
#### Instrumentation:

- Gas Chromatograph with an Electron Capture Detector (GC-ECD) or Mass Spectrometer (GC-MS).<sup>[6][7]</sup>

#### Procedure:

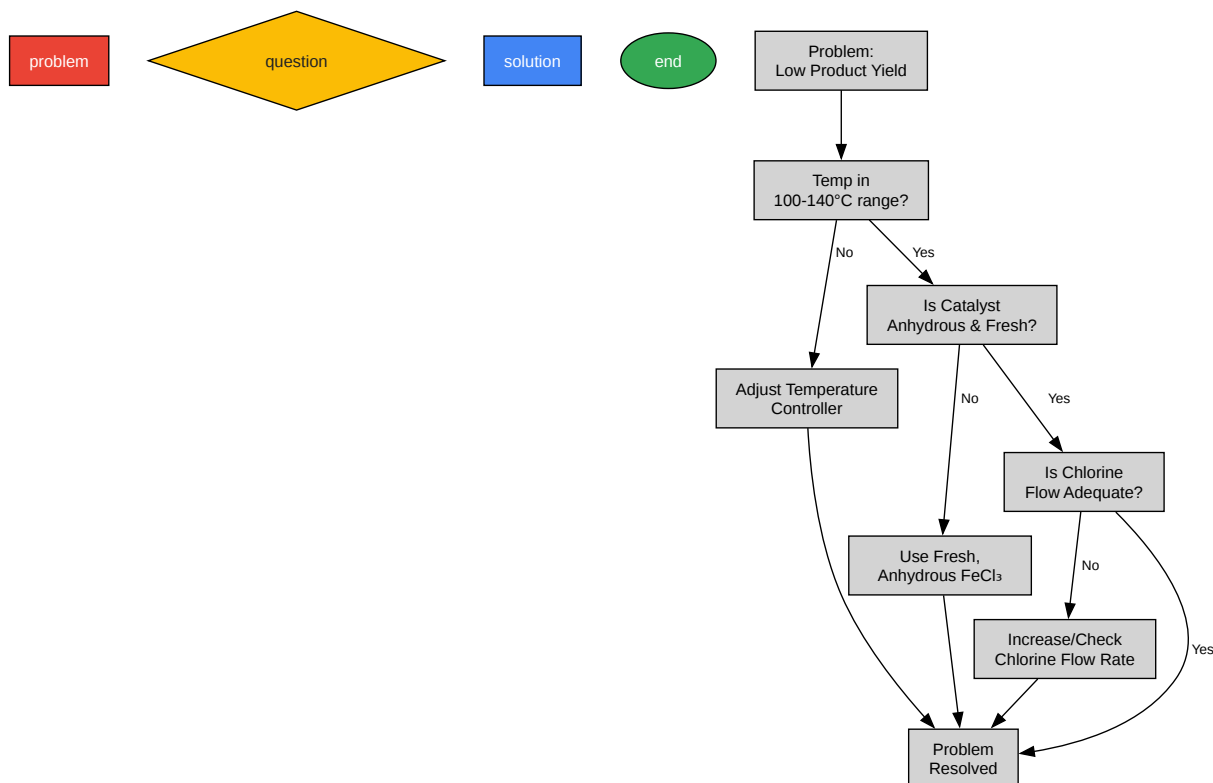
- Sample Preparation: Withdraw a small aliquot (~0.1 mL) from the reaction mixture. Dilute it with a suitable solvent (e.g., hexane) to an appropriate concentration for GC analysis.
- GC Conditions (Example):
  - Column: Fused silica capillary column suitable for chlorinated hydrocarbons.
  - Injector Temperature: 250°C.
  - Oven Program: Start at 50°C, hold for 2 minutes, then ramp to 200°C at 10°C/min.
  - Detector Temperature (ECD): 300°C.
  - Carrier Gas: Nitrogen or Helium.
- Analysis: Inject 1-2 µL of the prepared sample into the GC. Identify the peaks for tetrachloroethylene and **hexachloroethane** based on their retention times, determined by running analytical standards.
- Quantification: Calculate the relative peak areas to determine the conversion of the starting material to the product over time.

## Visualizations



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Caption: Workflow for the synthesis of **hexachloroethane**.



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## References

- 1. [atsdr.cdc.gov](https://atsdr.cdc.gov) [[atsdr.cdc.gov](https://atsdr.cdc.gov)]
- 2. Hexachloroethane - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 3. Hexachloroethane | Cl<sub>3</sub>CCCl<sub>3</sub> | CID 6214 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 4. Tetrachloroethylene - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 5. [us.metoree.com](https://us.metoree.com) [[us.metoree.com](https://us.metoree.com)]
- 6. [epa.gov](https://epa.gov) [[epa.gov](https://epa.gov)]
- 7. [atsdr.cdc.gov](https://atsdr.cdc.gov) [[atsdr.cdc.gov](https://atsdr.cdc.gov)]
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Address: 3281 E Guasti Rd

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